

# In-depth Technical Guide: 3-Chloromethyl-5-iodo-pyridine Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 3-Chloromethyl-5-iodo-pyridine hydrochloride

**Cat. No.:** B1290991

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Notice: Following a comprehensive review of available scientific literature and chemical databases, it has been determined that there is currently no publicly available information detailing the mechanism of action, specific biological activities, or defined molecular targets for **3-Chloromethyl-5-iodo-pyridine hydrochloride**.

While information regarding the synthesis and chemical properties of this compound and its structural analogs is accessible, extensive searches have not yielded any studies describing its pharmacological effects, signaling pathway interactions, or quantitative biological data such as IC<sub>50</sub> or Ki values. The primary context in which this compound appears is as a chemical intermediate in synthetic organic chemistry.

Due to the absence of this fundamental biological information, it is not possible to provide an in-depth technical guide on its mechanism of action as requested. The creation of data tables summarizing quantitative data, detailed experimental protocols for biological assays, and visualizations of signaling pathways is therefore unachievable at this time.

Further research and biological screening would be required to elucidate the potential pharmacological profile of **3-Chloromethyl-5-iodo-pyridine hydrochloride**. Researchers and drug development professionals interested in this molecule would need to undertake initial studies to determine its biological effects.

## General Information and Chemical Properties

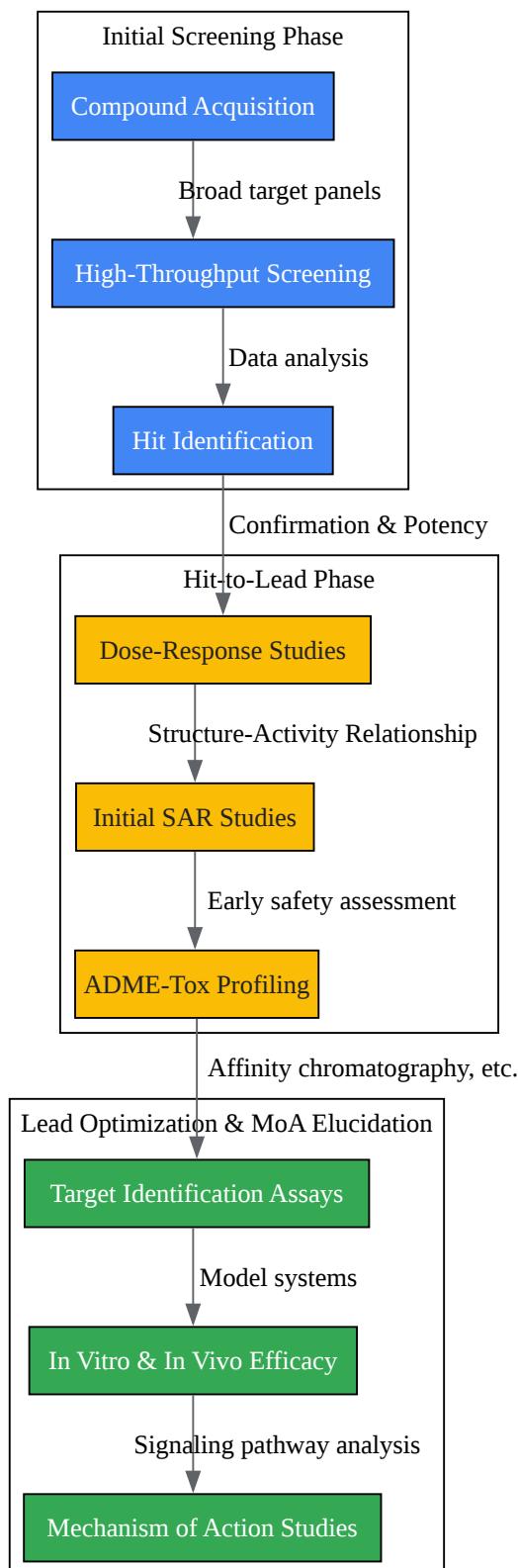
While a detailed biological profile is unavailable, basic chemical information for related compounds can be referenced from public chemical databases. For instance, 3-iodopyridine is a known halogenated heterocyclic compound used as a building block in the synthesis of more complex molecules.<sup>[1]</sup> Similarly, various chloromethylpyridine derivatives are recognized as important intermediates in the production of pharmaceuticals and agrochemicals.<sup>[2][3]</sup>

Table 1: Chemical Identification of Related Compounds

Compound Name	Molecular Formula	CAS Number
3-Iodopyridine	C5H4IN	1120-90-7 <sup>[4]</sup>
3-Chloro-5-iodopyridine	C5H3ClIN	77332-90-2
2-Chloro-5-iodopyridine	C5H3ClIN	69045-79-0 <sup>[5]</sup>
3-(Chloromethyl)-5-methylpyridine hydrochloride	C7H9Cl2N	1007089-84-0 <sup>[6]</sup>

## Potential for Future Research

Given the reactive nature of the chloromethyl group and the potential for the pyridine ring and iodine substituent to interact with biological targets, **3-Chloromethyl-5-iodo-pyridine hydrochloride** could warrant investigation for various biological activities. A logical workflow for initiating such research is proposed below.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)